

3-Methyl-1H-1,2,4-triazole safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-1H-1,2,4-triazole

Cat. No.: B1296081

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A Technical Guide to the Safe Handling of 3-Methyl-1H-1,2,4-triazole

Introduction

3-Methyl-1H-1,2,4-triazole (CAS No: 7170-01-6) is a versatile nitrogen-containing heterocyclic compound.^[1] It serves as a crucial building block in the synthesis of various agrochemicals, such as fungicides and herbicides, and is also utilized in the development of pharmaceutical intermediates, particularly for antifungal medications.^[1] Its stability and reactivity make it a valuable compound in medicinal chemistry and for crop protection research.^[1] Given its applications and inherent chemical properties, a thorough understanding of its safety profile and handling requirements is essential for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **3-Methyl-1H-1,2,4-triazole**.

Hazard Identification and Classification

3-Methyl-1H-1,2,4-triazole is classified as a hazardous substance. The primary routes of exposure are oral ingestion, skin contact, eye contact, and inhalation. The compound is designated as harmful if swallowed, causes skin irritation, leads to serious eye damage, and may cause respiratory irritation.^{[2][3]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Danger	H302: Harmful if swallowed[2][3][4]
Skin Irritation	Category 2	Danger	H315: Causes skin irritation[2][3][4]
Serious Eye Damage	Category 1	Danger	H318: Causes serious eye damage[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Danger	H335: May cause respiratory irritation[2][3][4]

The primary target organ for single exposure toxicity is the respiratory system.[3]

Physical and Chemical Properties

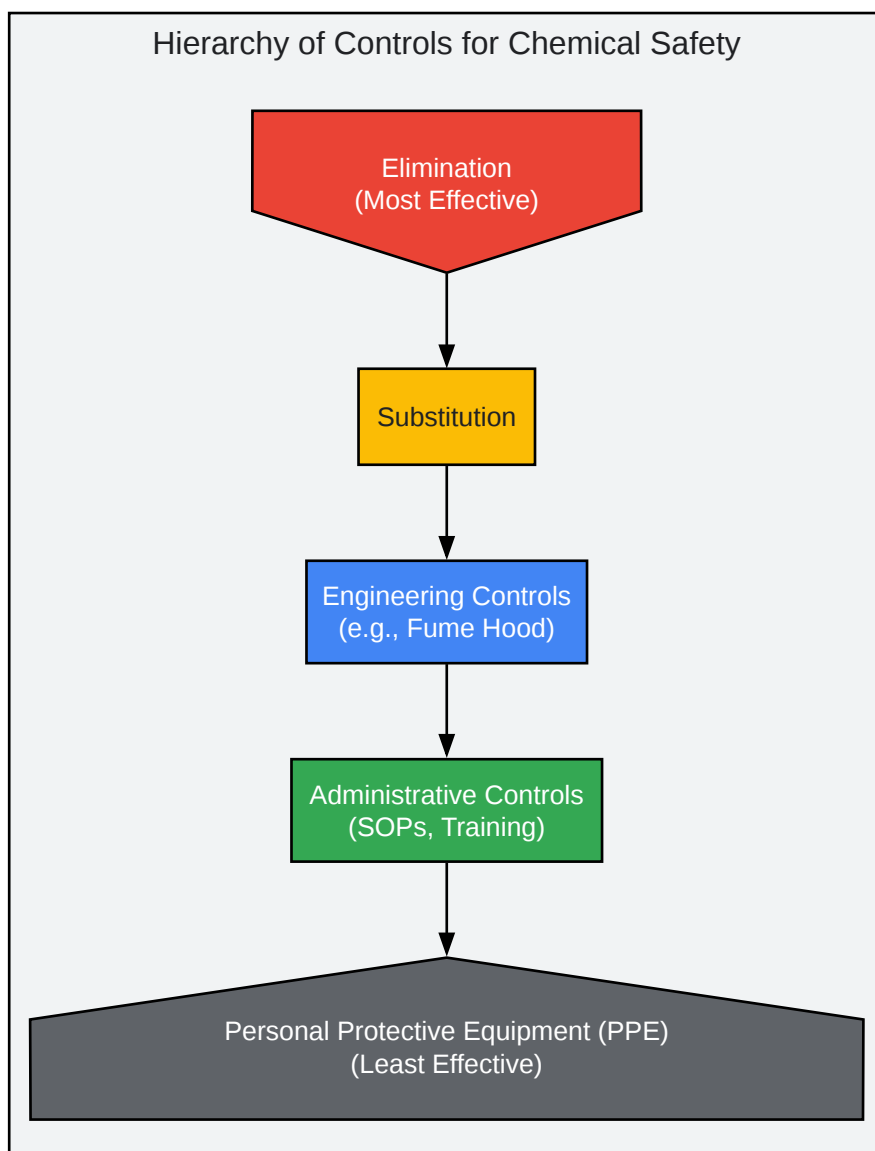
Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

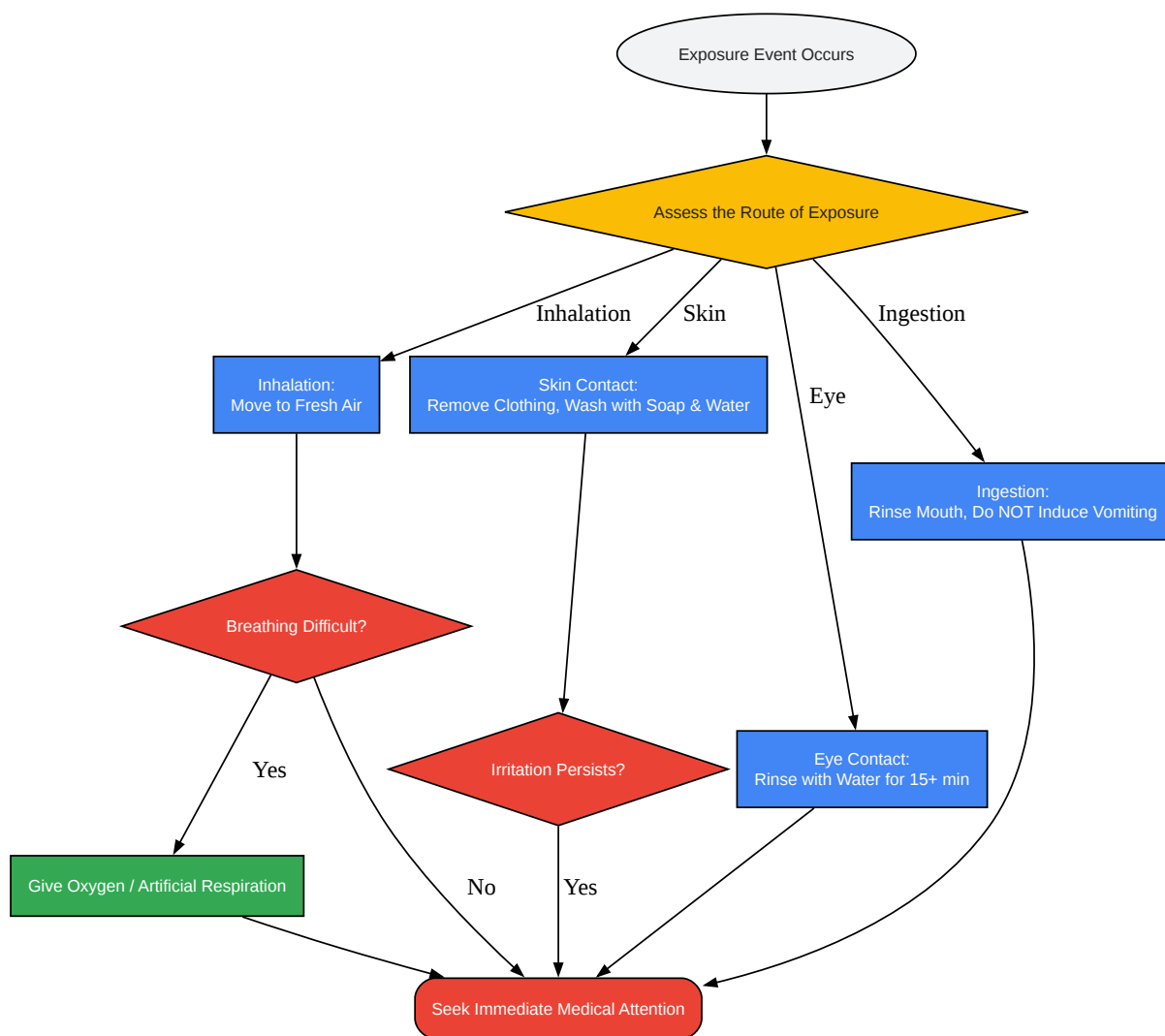
Table 2: Physicochemical Data for **3-Methyl-1H-1,2,4-triazole**

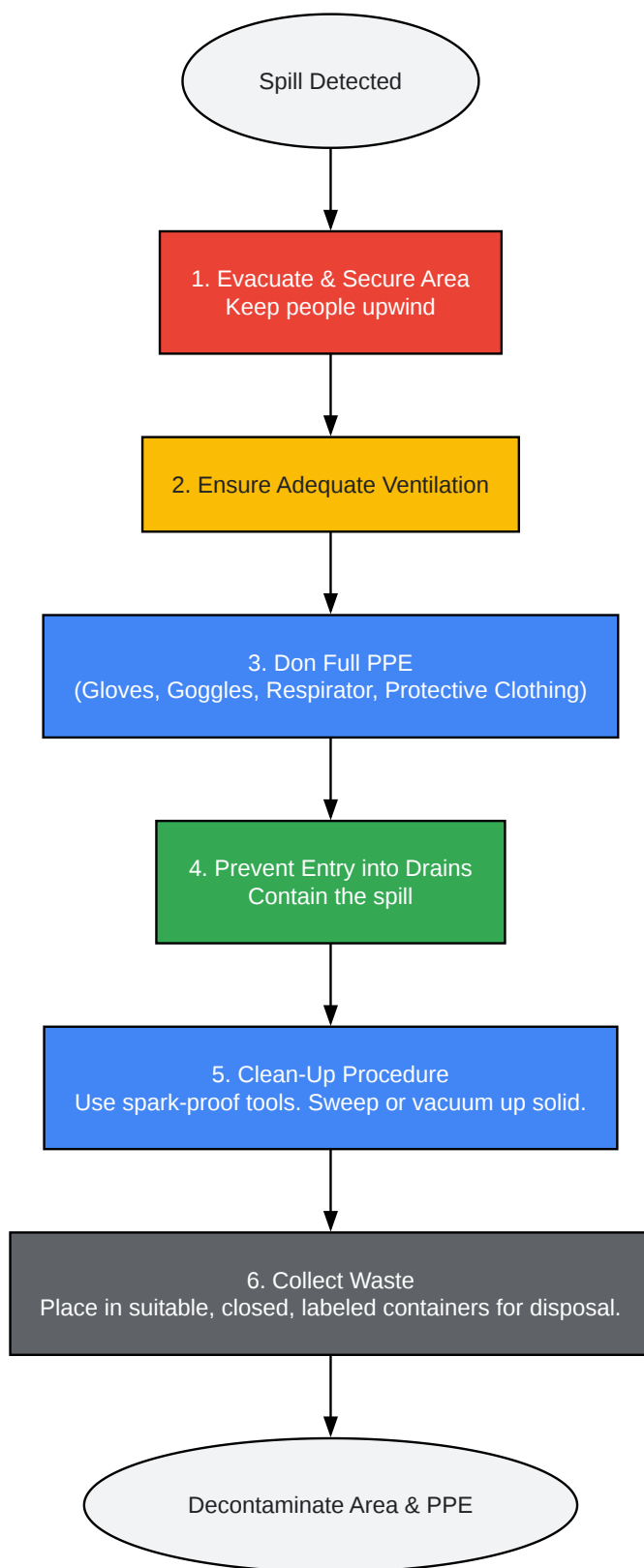
Property	Value	Source
CAS Number	7170-01-6	[1][5]
Molecular Formula	C ₃ H ₅ N ₃	[1]
Molecular Weight	83.09 g/mol	[1]
Appearance	White to light yellow/orange powder or crystal	[1]
Melting Point	44 - 98 °C	[1][5]
Boiling Point	265 °C (at atmospheric pressure) 138 °C (at 8 Torr)	[1][5]
Density (Predicted)	1.178 ± 0.06 g/cm ³	[5]
pKa (Predicted)	10.60 ± 0.20	[5]
Solubility	Soluble in Methanol	[5]

Safe Handling and Storage Protocols

The safe handling of **3-Methyl-1H-1,2,4-triazole** requires a multi-layered approach, prioritizing the elimination or reduction of exposure. The hierarchy of controls, a standard principle in occupational safety, should be applied.







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- To cite this document: BenchChem. [3-Methyl-1H-1,2,4-triazole safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296081#3-methyl-1h-1-2-4-triazole-safety-data-sheet-and-handling-precautions]

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